

# A Comprehensive Technical Guide to Isopropyl Isobutyrate and Its Synonyms

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## Compound of Interest

Compound Name: *Isopropyl isobutyrate*

Cat. No.: *B1585242*

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical nomenclature and properties is paramount. This guide provides an in-depth overview of **isopropyl isobutyrate**, a common fragrance and flavoring agent, detailing its synonyms, physicochemical properties, and standard experimental protocols for its synthesis and analysis.

## Nomenclature and Identification

**Isopropyl isobutyrate** is known by a variety of names in chemical literature and commerce. A comprehensive list of its synonyms is provided below to aid in identification and literature searches.

Synonym Type	Name
Common Name	Isopropyl isobutyrate
Isobutyric acid isopropyl ester	
Isopropyl isobutanoate	
IUPAC Name	propan-2-yl 2-methylpropanoate
Isopropyl 2-methylpropanoate	
2-Methylpropanoic acid 1-methylethyl ester	
2-Methylpropanoic acid 2-propyl ester	
CAS Registry No.	617-50-5
FEMA Number	2937
EINECS Number	210-517-5
UN Number	2406
Other Identifiers	iso-PROPYL-iso-BUTYRATE
1-Methylethyl 2-methylpropanoate	
iso-C <sub>3</sub> H <sub>7</sub> C(O)OCH(CH <sub>3</sub> ) <sub>2</sub>	

## Physicochemical Properties

A summary of key quantitative data for **isopropyl isobutyrate** is presented in the table below, offering a comparative overview of its physical and chemical characteristics.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>
Molecular Weight	130.19 g/mol
Appearance	Colorless liquid
Odor	Fruity, pineapple, apple-like
Boiling Point	120-132 °C
Density	0.85 - 0.877 g/cm <sup>3</sup>
Refractive Index (n <sub>20/D</sub> )	1.388
Flash Point	17.6 - 20 °C
Vapor Pressure	14 mmHg at 25°C
Solubility	Soluble in ethanol and most organic solvents; insoluble in water.

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **isopropyl isobutyrate** are crucial for its application in research and development. The following sections provide established protocols.

### Synthesis via Fischer Esterification

A standard method for the preparation of **isopropyl isobutyrate** is the Fischer esterification of isobutyric acid with isopropanol, using a strong acid catalyst.

#### Materials:

- Isobutyric acid
- Isopropanol (reagent grade)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or p-toluenesulfonic acid (p-TsOH)

- Diethyl ether
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine isobutyric acid and an excess of isopropanol (typically a 2 to 3-fold molar excess).
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reaction volume) to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and add diethyl ether to dilute the product.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and remove the solvent (diethyl ether and excess isopropanol) by rotary evaporation.
- The crude **isopropyl isobutyrate** can be purified by fractional distillation to yield the pure product.

## Analysis by Gas Chromatography (GC)

Gas chromatography is a robust method for assessing the purity of **isopropyl isobutyrate** and for its quantification in various matrices.

**Instrumentation:**

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for volatile organic compounds (e.g., a non-polar or intermediate polarity column like DB-5 or BP-624).

**Typical GC Conditions:**

- Carrier Gas: Nitrogen or Helium.
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: Increase at 10 °C/min to 200 °C.
  - Final hold: 5 minutes.
- Injection Volume: 1  $\mu$ L.

**Sample Preparation:**

- Prepare a standard solution of high-purity **isopropyl isobutyrate** in a suitable solvent (e.g., ethanol or hexane) at a known concentration.
- Dilute the sample containing **isopropyl isobutyrate** in the same solvent to fall within the linear range of the detector.

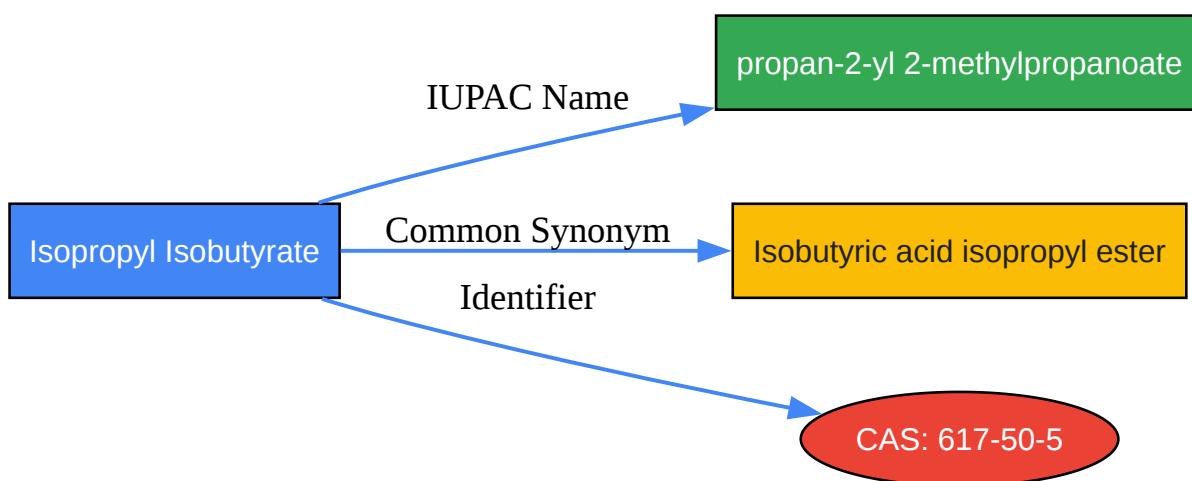
**Procedure:**

- Inject the standard solution to determine the retention time and response factor of **isopropyl isobutyrate**.
- Inject the prepared sample solution.

- Identify the **isopropyl isobutyrate** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the amount of **isopropyl isobutyrate** in the sample by comparing the peak area with the standard curve.

## Visualizing Chemical Nomenclature

The relationship between the common name, IUPAC name, and the core chemical structure of **isopropyl isobutyrate** can be visualized to enhance understanding.



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Caption: Relationship between common, IUPAC, and CAS names for **isopropyl isobutyrate**.

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